

Essential Safety and Logistical Information for Handling 2-Bromo-4-nitrophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-4-nitrophenol

Cat. No.: B183087

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety protocols, operational procedures, and disposal plans for the handling of **2-Bromo-4-nitrophenol** (CAS No: 5847-59-6). Given its hazardous properties, including being harmful if swallowed and very toxic to aquatic life, adherence to these guidelines is critical to ensure personnel safety and environmental protection.

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromo-4-nitrophenol is classified as an acute oral toxicant and poses a significant hazard to the aquatic environment. Therefore, a stringent PPE protocol is mandatory for all personnel handling this compound.

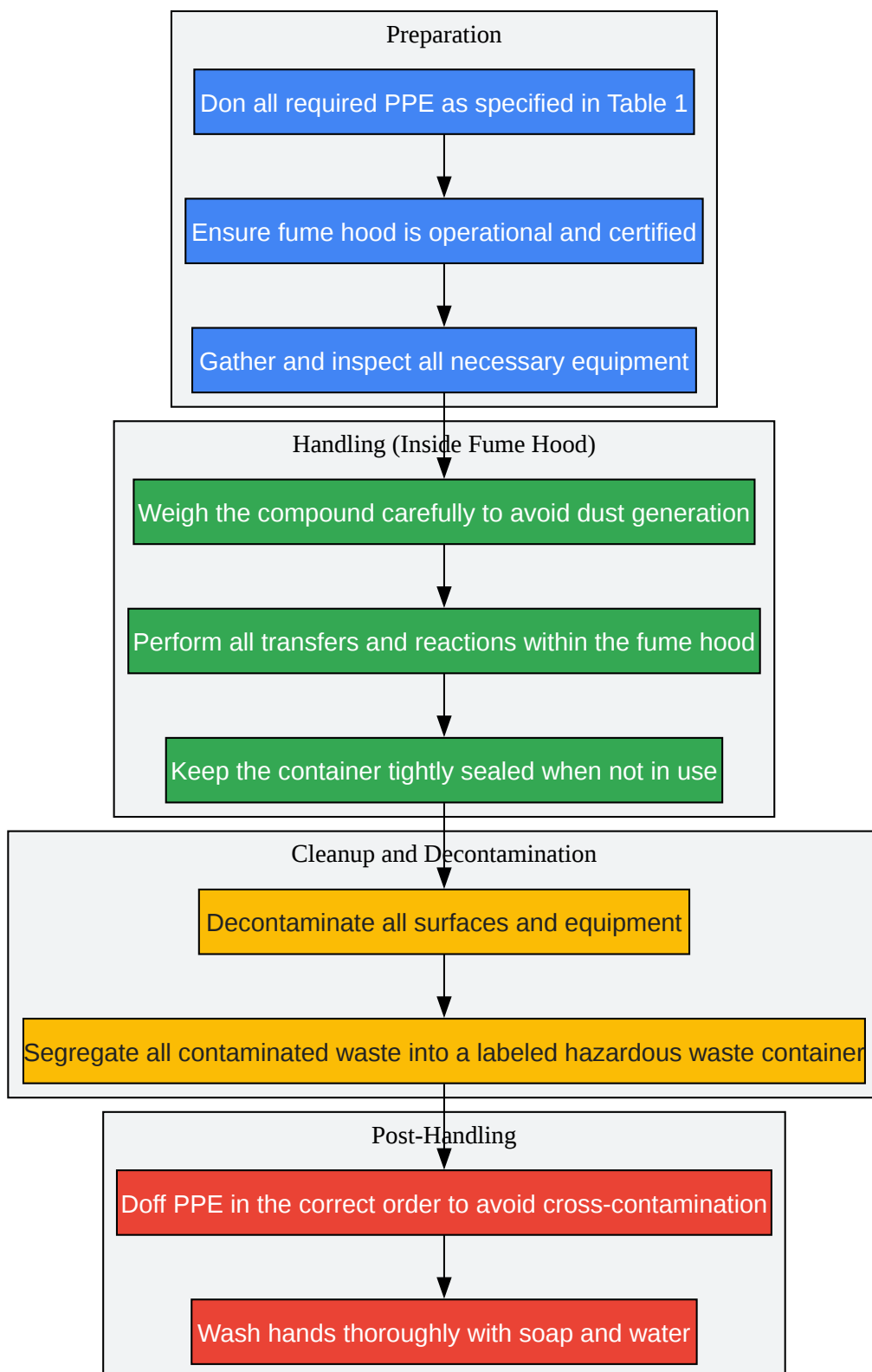
Table 1: Personal Protective Equipment (PPE) Requirements

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene, or Viton™). Double gloving is highly recommended.	To prevent skin contact and absorption. Phenolic compounds can penetrate many common glove materials. While specific breakthrough times for 2-Bromo-4-nitrophenol are not readily available, selecting gloves with high resistance to aromatic and nitro compounds is a critical precautionary measure.
Eye and Face Protection	Chemical safety goggles and a face shield.	To protect against splashes and airborne particles that can cause severe eye damage. Standard safety glasses are insufficient.
Skin and Body Protection	A lab coat worn over long-sleeved clothing and closed-toe shoes. For procedures with a higher risk of splashes, a chemical-resistant apron is also required.	To minimize skin exposure to the chemical.
Respiratory Protection	All handling of 2-Bromo-4-nitrophenol powder must be conducted in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge and a P100 particulate filter is mandatory.	To prevent inhalation of the powdered compound, which can cause respiratory irritation. A dust mask, such as an N95, may be sufficient for nuisance exposures but a respirator with an organic vapor cartridge is recommended for higher-risk procedures.

Operational Plan: Step-by-Step Handling Procedure

A systematic workflow is essential to minimize the risk of exposure and contamination.

Experimental Workflow for Safe Handling



[Click to download full resolution via product page](#)

Caption: A step-by-step workflow for the safe handling of **2-Bromo-4-nitrophenol**.

Detailed Experimental Protocols

- Preparation:
 - Before entering the laboratory, ensure all required PPE is donned correctly.
 - Verify the functionality of the chemical fume hood and that its certification is current.
 - Assemble all necessary glassware, spatulas, and other equipment within the fume hood to minimize movement in and out of the containment area.
- Handling:
 - When weighing the solid, use a tared container and handle it gently to prevent the generation of airborne dust.
 - If dissolving the compound, add the solvent to the solid slowly to prevent splashing.
 - All manipulations of the compound, including transfers and reactions, must be performed within the confines of the fume hood.
- Cleanup:
 - Following the experimental procedure, decontaminate all surfaces that may have come into contact with **2-Bromo-4-nitrophenol**. A suitable cleaning agent, such as soap and water, followed by a rinse with an appropriate solvent (e.g., ethanol or acetone), is recommended. All cleaning materials must be disposed of as hazardous waste.
 - Segregate all waste, including contaminated gloves, wipes, and pipette tips, into a clearly labeled hazardous waste container.

Emergency and Disposal Plans In Case of Exposure

Table 2: First-Aid Measures

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing and wash the affected skin with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.

Spill Response

In the event of a spill, the following steps should be taken:

- **Evacuate and Isolate:** Immediately alert personnel in the area and restrict access to the spill location.
- **Don PPE:** Before any cleanup is attempted, don the appropriate PPE as detailed in Table 1, with an emphasis on respiratory protection.
- **Contain and Clean:**
 - For solid spills, carefully sweep the material to avoid generating dust and place it into a labeled hazardous waste container.

- For solutions, absorb the spill with an inert material (e.g., vermiculite or sand) and place it in a sealed, labeled hazardous waste container.
- Decontaminate: Clean the spill area thoroughly with soap and water, followed by a solvent rinse. All cleanup materials are to be disposed of as hazardous waste.

Disposal Plan

All waste containing **2-Bromo-4-nitrophenol** must be treated as hazardous waste.

- Waste Segregation: Collect all solid and liquid waste, including contaminated PPE and cleaning materials, in a dedicated, leak-proof, and clearly labeled hazardous waste container. The label should include the full chemical name and hazard symbols.
- Storage: Store the sealed waste container in a designated and secure hazardous waste accumulation area, away from incompatible materials.
- Disposal: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for proper disposal in accordance with all local, state, and federal regulations. Do not dispose of this chemical down the drain or in regular trash.

Quantitative Data

While specific quantitative data for **2-Bromo-4-nitrophenol** is limited in publicly available literature, the following table summarizes key information.

Table 3: Quantitative Data for **2-Bromo-4-nitrophenol**

Property	Value	Source(s)
Molecular Formula	C ₆ H ₄ BrNO ₃	
Molecular Weight	218.00 g/mol	
Melting Point	111-115 °C	
Appearance	Powder	
Glove Breakthrough Time	Data not available. Use gloves rated for nitro and aromatic compounds.	
Occupational Exposure Limits	Not established. Adhere to the principle of As Low As Reasonably Achievable (ALARA).	

- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 2-Bromo-4-nitrophenol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b183087#personal-protective-equipment-for-handling-2-bromo-4-nitrophenol\]](https://www.benchchem.com/product/b183087#personal-protective-equipment-for-handling-2-bromo-4-nitrophenol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com